Application Notes and Protocols for the Characterization of (+)-Epi-Isozizaene

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Compound of Interest

Compound Name:	*(+)-Epi-isozizaene*
Cat. No.:	*B1262148*

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These application notes provide a detailed overview of the primary analytical techniques used to characterize the sesquiterpene **(+)-Epi-isozizaene**. The protocols outlined below are compiled from published research and are intended to guide researchers in the identification and analysis of this compound.

Introduction

(+)-Epi-isozizaene is a tricyclic sesquiterpene hydrocarbon produced by various species of Streptomyces. It serves as a key intermediate in the biosynthesis of the antibiotic albaflavenone.[1][2][3] The structural elucidation and quantitative analysis of **(+)-Epi-isozizaene** are crucial for understanding its biosynthetic pathway and for potential applications in synthetic biology and drug development. The primary analytical methods for its characterization include Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

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GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like **(+)-Epi-isozizaene**. It allows for both qualitative and quantitative analysis of the compound in complex mixtures, such as extracts from microbial cultures.

Application Note:

GC-MS analysis of **(+)-Epi-isozizaene** typically involves the separation of the compound from a mixture of other sesquiterpenes and organic molecules on a capillary column, followed by detection and fragmentation by a mass spectrometer. The retention time of the compound provides a preliminary identification, which is then confirmed by its characteristic mass spectrum. The fragmentation pattern observed under electron ionization (EI) is highly specific and serves as a fingerprint for the molecule.[4][5]

Experimental Protocol:

Sample Preparation:

- Extract the microbial culture or reaction mixture with an organic solvent such as n-pentane, hexane, or a 1:1 mixture of hexanes and ethyl acetate.[2]
- Dry the organic extract over anhydrous sodium sulfate (Na_2SO_4) or magnesium sulfate ($MgSO_4$).[2]
- Concentrate the sample under a gentle stream of nitrogen or under reduced pressure to a suitable volume (e.g., 100-300 µL) before injection.[2]

GC-MS Instrumentation and Parameters:

- Gas Chromatograph: Agilent 6890, 7890A, or similar.
- Mass Spectrometer: JEOL JMS-600H, Agilent 5976C, or similar.
- Column: HP-5MS (30 m x 0.25 mm, 0.25 µm film thickness) or equivalent non-polar capillary column.[5]
- Injector Temperature: 250 °C.
- Oven Temperature Program:

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- Initial temperature: 60 °C.
- Ramp: 20 °C/min to 240-280 °C.[2][6]
- Hold at final temperature for a specified time if necessary.

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: m/z 40-400.
- Solvent Delay: 3 - 3.5 minutes.[2][6]

Data Presentation:

Table 1: GC-MS Data for **(+)-Epi-isozizaene**

Parameter	Value	Reference
Molecular Formula	$C_{15}H_{24}$	[5]
Molecular Weight	204.35 g/mol	[5]
Kovats Retention Index (HP-5)	1451	[5]
Molecular Ion (M^+) [m/z]	204	[6]

Table 2: Key Mass Fragmentation Ions of **(+)-Epi-isozizaene** (EI-MS)

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m/z	Putative Fragment Assignment	Reference
189	$[M - CH_3]^+$	[4]
161	$[M - C_3H_7]^+$	[4]
147	$[M - C_4H_9]^+$	[4]
133	$[M - C_5H_{11}]^+$	[4]
119	$[C_9H_{11}]^+$	[4]
105	$[C_8H_9]^+$	[4]
91	$[C_7H_7]^+$ (Tropylium ion)	[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most definitive method for the structural elucidation of organic molecules, including the complex tricyclic structure of **(+)-Epi-isozizaene**. Both ^1H and ^{13}C NMR, along with 2D techniques like COSY, HSQC, and HMBC, are employed to assign the chemical shifts and establish the connectivity of all atoms in the molecule.

Application Note:

While it is documented that the structure of **(+)-Epi-isozizaene** was confirmed using a comprehensive suite of NMR experiments (^1H, ^{13}C, COSY, HMQC, HMBC, and NOESY), specific, detailed chemical shift data for this compound are not readily available in the cited public-domain literature. The following protocol provides a general guideline for acquiring NMR spectra for sesquiterpenes like **(+)-Epi-isozizaene**.

Experimental Protocol (General):

Sample Preparation:

- Purify **(+)-Epi-isozizaene** using column chromatography or preparative GC.
- Dissolve a sufficient amount of the purified compound (typically 1-10 mg) in a deuterated solvent (e.g., $CDCl_3$, C_6D_6) in a standard 5 mm NMR tube.

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- Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).

NMR Instrumentation and Parameters:

- Spectrometer: Bruker, Jeol, or Varian NMR spectrometer operating at a ^{1}H frequency of 400 MHz or higher.
- ^{1}H NMR:
  - Acquire standard one-dimensional proton spectra.
  - Typical spectral width: 0-12 ppm.
- ^{13}C NMR:
  - Acquire proton-decoupled ^{13}C spectra.
  - Typical spectral width: 0-220 ppm.
- 2D NMR:
  - Acquire COSY (Correlation Spectroscopy) to establish ^{1}H-^{1}H spin-spin couplings.
  - Acquire HSQC (Heteronuclear Single Quantum Coherence) or HMQC (Heteronuclear Multiple Quantum Coherence) to identify one-bond ^{1}H-^{13}C correlations.
  - Acquire HMBC (Heteronuclear Multiple Bond Correlation) to identify long-range (2-3 bond) ^{1}H-^{13}C correlations, which is crucial for piecing together the carbon skeleton.
  - Acquire NOESY (Nuclear Overhauser Effect Spectroscopy) to determine the spatial proximity of protons, which is essential for stereochemical assignments.

Visualizations

Biosynthetic Pathway of (+)-Epi-isozizaene

The biosynthesis of **(+)-Epi-isozizaene** is catalyzed by the enzyme epi-isozizaene synthase (EIZS) from the precursor farnesyl diphosphate (FPP).[2][3]

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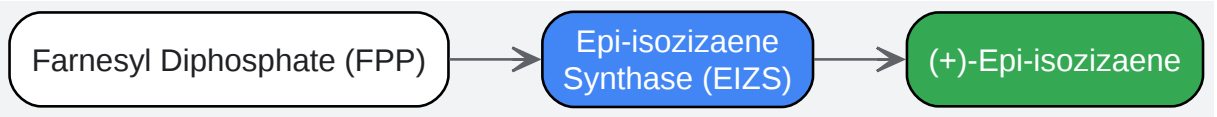

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Caption: Biosynthesis of **(+)-Epi-isozizaene** from FPP.

Analytical Workflow for (+)-Epi-isozizaene Characterization

The following diagram illustrates a typical workflow for the analysis of **(+)-Epi-isozizaene** from a biological source.

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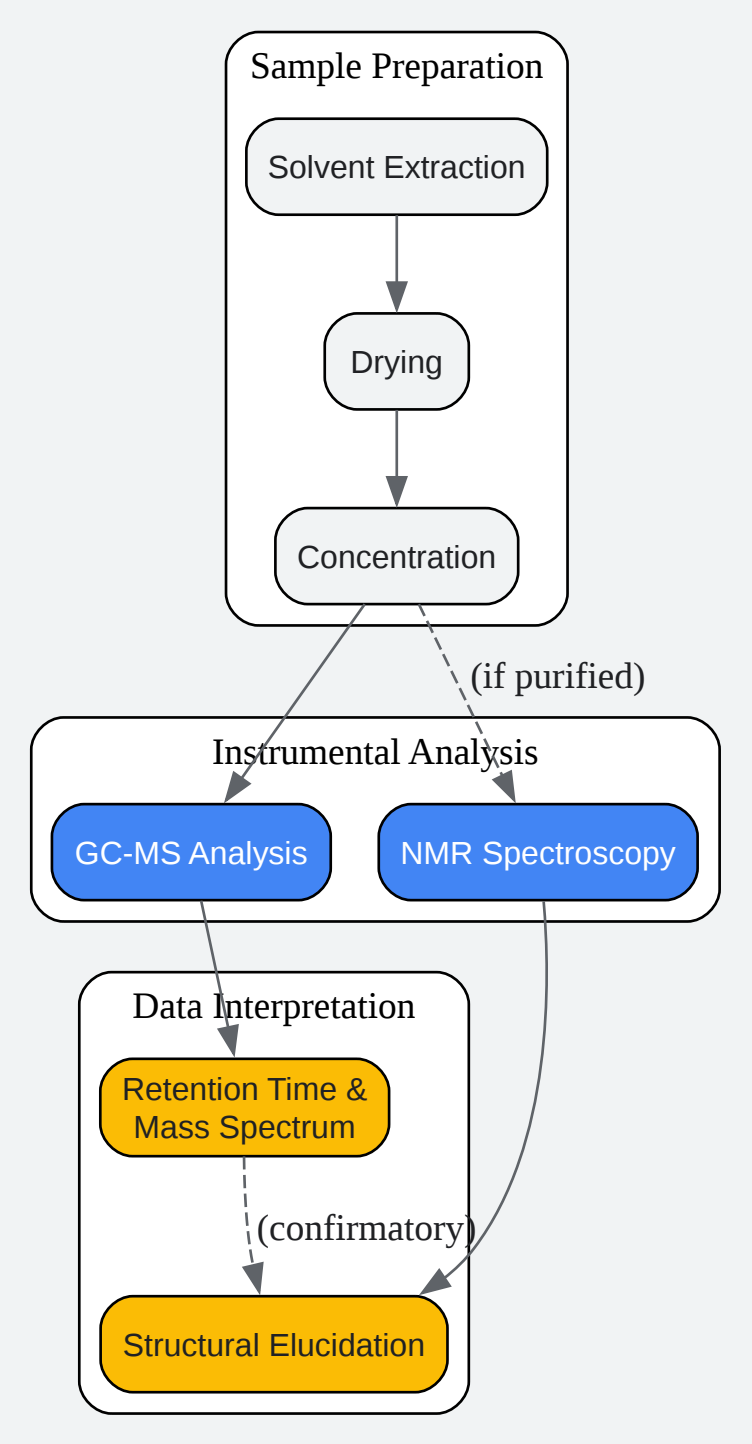

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Caption: Analytical workflow for **(+)-Epi-isozizaene**.

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